

Application Notes: Safe Handling and Storage of Dimethylcarbamoyl Chloride

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Compound of Interest

Compound Name: Carbamoyl chloride

Cat. No.: B1583757

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Introduction

Dimethyl**carbamoyl chloride** (DMCC) is a highly reactive chemical intermediate used in the synthesis of pharmaceuticals, pesticides, and dyes. It is classified as a suspected human carcinogen and is extremely corrosive and toxic. This document provides detailed protocols for the safe handling, storage, and emergency procedures required when working with this hazardous substance to minimize risk to laboratory personnel.

Hazard Summary

- **Toxicity:** DMCC is highly toxic upon inhalation, ingestion, and skin contact. It is a potent lachrymator, meaning it irritates the eyes and causes tearing.
- **Carcinogenicity:** This substance is reasonably anticipated to be a human carcinogen. All contact should be minimized.
- **Corrosivity:** It is extremely destructive to tissues of the mucous membranes, upper respiratory tract, eyes, and skin.
- **Reactivity:** DMCC reacts violently with water, releasing hydrochloric acid (HCl) gas. It is also incompatible with strong oxidizing agents, alcohols, and bases.

Quantitative Data

The following tables summarize key quantitative data for Dimethyl**carbamoyl Chloride**.

Table 1: Physicochemical Properties

Property	Value
CAS Number	79-44-7
Molecular Formula	C ₃ H ₆ ClNO
Molecular Weight	107.54 g/mol
Boiling Point	165-167 °C (decomposes)
Density	1.168 g/cm ³ at 20 °C
Vapor Pressure	2 mmHg at 20 °C

Table 2: Hazard and Exposure Data

Identifier	Value / Classification
GHS Pictograms	Skull and Crossbones, Corrosion, Health Hazard
Hazard Statements	H301 (Toxic if swallowed), H314 (Causes severe skin burns and eye damage), H330 (Fatal if inhaled), H350 (May cause cancer)
OSHA PEL	No established Permissible Exposure Limit (PEL)
ACGIH TLV	No established Threshold Limit Value (TLV)

Protocols

Protocol: Engineering Controls and Personal Protective Equipment (PPE)

4.1 Objective: To outline the mandatory engineering controls and PPE required to prevent exposure.

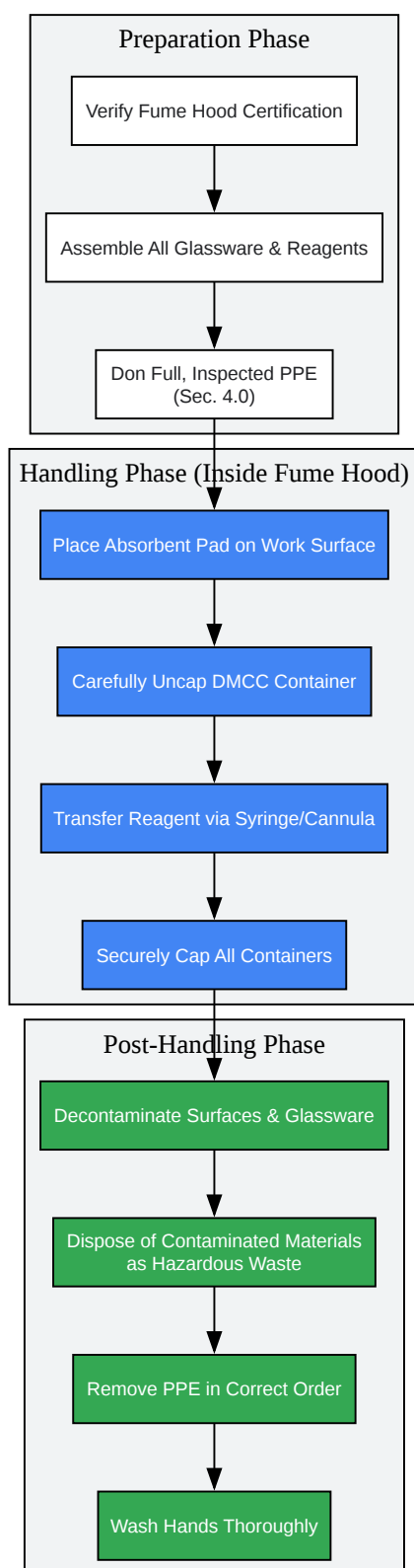
4.2 Methodology:

- Primary Engineering Control: All handling of DMCC, including weighing, transferring, and reaction setup, MUST be conducted inside a certified chemical fume hood with a tested face velocity of 80-120 feet per minute.
- Personal Protective Equipment (PPE): The following PPE is mandatory before entering an area where DMCC is handled:
 - Eye Protection: Chemical safety goggles and a full-face shield must be worn. Standard safety glasses are not sufficient.
 - Hand Protection: Wear two pairs of chemically resistant gloves. A recommended combination is a nitrile inner glove and a butyl rubber or Viton™ outer glove. Check glove compatibility charts and inspect for damage before each use.
 - Body Protection: A chemically resistant apron and a flame-retardant lab coat are required. Ensure cuffs are tucked into gloves.
 - Respiratory Protection: If there is any risk of exposure outside a fume hood, a NIOSH-approved full-face respirator with an appropriate organic vapor/acid gas cartridge is required.

Protocol: Chemical Handling and Usage

5.1 Objective: To provide a step-by-step procedure for safely handling DMCC.

5.2 Workflow Diagram:



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Caption: Workflow for the safe handling of Dimethyl**carbamoyl Chloride**.

5.3 Methodology:

- **Preparation:** Before handling, ensure the work area inside the fume hood is clean and uncluttered. Place a disposable absorbent, chemically resistant pad on the work surface.
- **Inert Atmosphere:** When possible, conduct transfers under an inert atmosphere (e.g., Nitrogen or Argon) to minimize reaction with atmospheric moisture.
- **Transfer:** Use a syringe or cannula for liquid transfers. Avoid pouring. Work slowly to prevent splashes or aerosol generation.
- **Reaction Quenching:** Ensure any reaction is fully quenched before workup. A suitable quenching agent (e.g., a non-aqueous base) should be ready.
- **Decontamination:** Wipe down the exterior of the reagent bottle and any contaminated surfaces within the fume hood with a suitable decontaminating solution (e.g., a solution of sodium bicarbonate), followed by a solvent rinse (e.g., isopropanol).
- **Waste Disposal:** All contaminated materials (gloves, pads, syringes) are considered hazardous waste and must be disposed of in a designated, sealed container.

Protocol: Storage Requirements

6.1 Objective: To ensure the safe and stable long-term storage of DMCC.

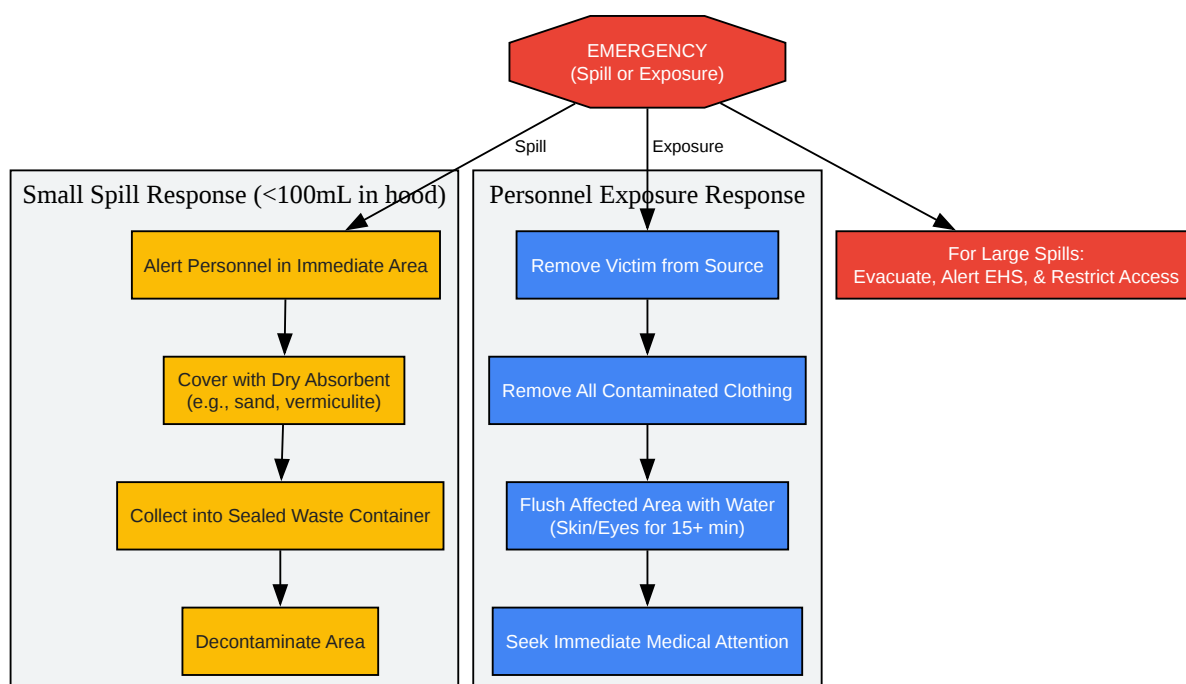
6.2 Methodology:

- **Location:** Store in a cool, dry, and dedicated poison or carcinogen cabinet. The storage area must be well-ventilated.
- **Moisture Control:** Protect from any contact with water or moisture. Ensure the container cap is tightly sealed, potentially with paraffin film for extra protection.
- **Incompatibilities:** Segregate from incompatible materials such as strong oxidizing agents, strong bases, and alcohols.
- **Container:** Keep in the original, clearly labeled container. Inspect regularly for signs of corrosion or leakage.

Protocol: Emergency Procedures

7.1 Objective: To provide clear, actionable steps in the event of a spill or personnel exposure.

7.2 Emergency Response Workflow:



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Caption: Emergency response workflow for DMCC incidents.

7.2 First Aid Measures:

- **Inhalation:** Move the person to fresh air immediately. If breathing is difficult, provide oxygen. If breathing has stopped, begin CPR. Seek immediate medical attention.

- Skin Contact: Immediately flush skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

7.3 Spill Cleanup:

- Evacuate: For any spill outside a fume hood or a large spill (>100 mL) inside a hood, evacuate the lab immediately and contact the institutional Environmental Health & Safety (EHS) office.
- Contain (Small Spills): For small spills inside a fume hood, ensure proper PPE is worn.
- Absorb: Cover the spill with a dry, inert absorbent material like sand, vermiculite, or a commercial sorbent. Do NOT use combustible materials like paper towels.
- Collect: Carefully scoop the absorbed material into a designated, sealable hazardous waste container.
- Decontaminate: Clean the spill area with a decontamination solution as described in section 5.3.
- To cite this document: BenchChem. [Application Notes: Safe Handling and Storage of Dimethylcarbamoyl Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1583757#safe-handling-and-storage-procedures-for-dimethylcarbamoyl-chloride\]](https://www.benchchem.com/product/b1583757#safe-handling-and-storage-procedures-for-dimethylcarbamoyl-chloride)

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